

# Technical Guide on the Physical Properties of 2,6-Diethylaniline-d15

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## Compound of Interest

Compound Name: 2,6-Diethylaniline-d15

Cat. No.: B1591745

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## Introduction

This technical guide provides a comprehensive overview of the physical properties of **2,6-Diethylaniline-d15**. Due to the limited availability of specific experimental data for the deuterated isotopologue, this document leverages data from its non-deuterated counterpart, 2,6-Diethylaniline, as a close proxy. The physical characteristics of deuterated compounds are generally very similar to their non-deuterated forms, with minor differences expected in properties such as molecular weight and density. This guide summarizes key physical data, outlines general experimental protocols for their determination, and includes logical and workflow diagrams to support research and development activities.

## Core Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of 2,6-Diethylaniline. This data serves as a reliable estimate for the properties of **2,6-Diethylaniline-d15**.

Property	Value	Citations
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N	[1]
Molecular Weight	149.23 g/mol	[2][1]
CAS Number	579-66-8	[3]
Physical State	Liquid	[2][4]
Appearance	Colorless to pale yellow liquid	[3]
Melting Point	3-4 °C	[2][1][5][6]
Boiling Point	243 °C	[2][5]
Density	0.906 g/mL at 25 °C	[5]
Refractive Index	n <sub>20</sub> /D 1.545	[5]
Vapor Pressure	0.02 mmHg at 20 °C	[5]
Flash Point	115 °C (closed cup)	
Solubility	Sparingly soluble in water. Soluble in benzene, ethanol, chloroform, and other organic solvents.	[3][7]

Note on Deuterated Compound: The CAS number for **2,6-Diethylaniline-d15** is 285132-89-0[8]. Its molecular weight is approximately 164.33 g/mol .

## Experimental Protocols for Physical Property Determination

While specific experimental protocols for **2,6-Diethylaniline-d15** are not readily available, the following are standard methodologies for determining the key physical properties of liquid compounds.

### 1. Determination of Melting Point (Freezing Point):

- Apparatus: A standard melting point apparatus or a differential scanning calorimeter (DSC) can be used. For a liquid at room temperature, this would be a freezing point determination.
- Procedure:
  - A small sample of the liquid is placed in a capillary tube or a DSC pan.
  - The sample is cooled at a controlled rate.
  - The temperature at which the first crystals appear and the temperature at which the entire sample solidifies are recorded. The range between these temperatures is the melting/freezing range.

## 2. Determination of Boiling Point:

- Apparatus: Distillation apparatus consisting of a boiling flask, condenser, and thermometer.
- Procedure:
  - The liquid is placed in the boiling flask with a few boiling chips.
  - The apparatus is assembled, and the liquid is heated.
  - The temperature is recorded when the liquid is boiling, and the vapor temperature is stable. This stable temperature is the boiling point.

## 3. Determination of Density:

- Apparatus: A pycnometer or a digital density meter.
- Procedure (using a pycnometer):
  - The mass of the clean, dry pycnometer is determined.
  - The pycnometer is filled with the sample liquid, and its mass is determined.
  - The mass of the liquid is calculated by subtraction.

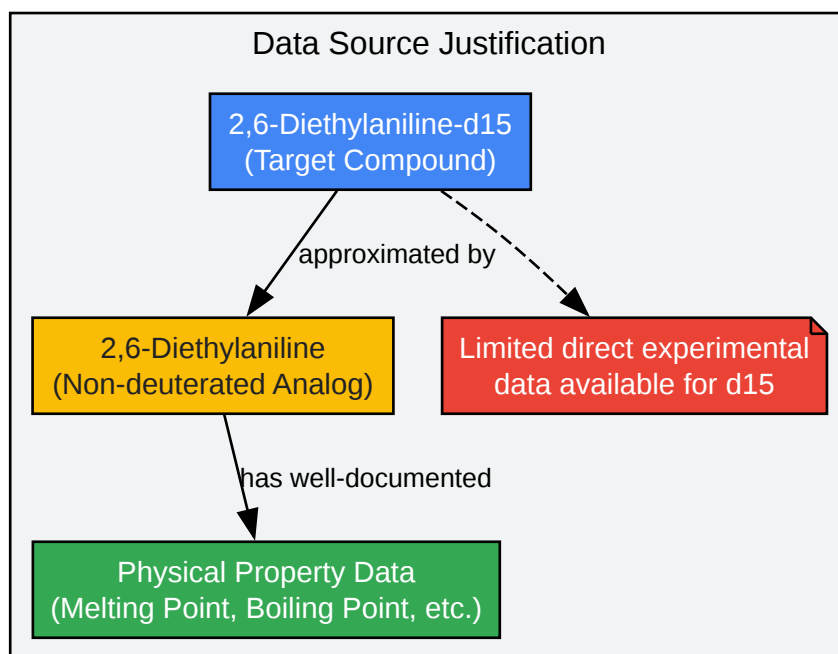
- The volume of the pycnometer is known or can be determined using a reference liquid of known density (e.g., water).
- Density is calculated as mass/volume.

#### 4. Determination of Refractive Index:

- Apparatus: A refractometer (e.g., an Abbé refractometer).
- Procedure:
  - A few drops of the liquid are placed on the prism of the refractometer.
  - The prism is closed, and the light source is adjusted.
  - The boundary line between the light and dark fields is brought into focus.
  - The refractive index is read from the scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

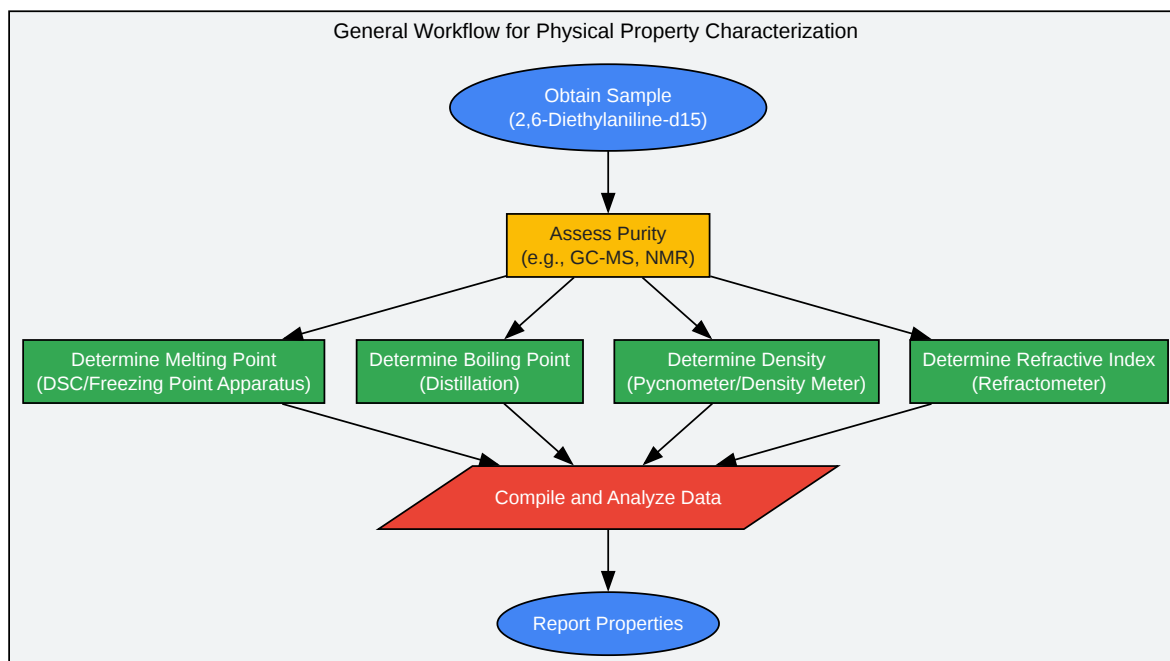
## Visualizations: Workflows and Relationships

The following diagrams illustrate the logical relationship for using 2,6-Diethylaniline as a proxy and a general workflow for its physical characterization.



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Caption: Logical relationship for using 2,6-Diethylaniline data as a proxy.



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Caption: Experimental workflow for physical characterization.

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- To cite this document: BenchChem. [Technical Guide on the Physical Properties of 2,6-Diethylaniline-d15]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1591745#physical-properties-of-2-6-diethylaniline-d15]

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